Technical Guide: Certificate of Analysis for 2-Chloro Fenofibric Acid-d6

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Chloro Fenofibric Acid-d6*
Cat. No.:	*B585085*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies typically presented in a Certificate of Analysis (CoA) for the isotopically labeled compound, **2-Chloro Fenofibric Acid-d6**. This document is intended to assist researchers in understanding and utilizing this certified reference material for quantitative analysis, metabolic studies, and other research applications.

Quantitative Data Summary

The following tables summarize the key quantitative data for a representative lot of **2-Chloro Fenofibric Acid-d6**.

Table 1: Identity and Purity

© 2026 BenchChem. All rights reserved.

Parameter	Specification	Result	Method
Chemical Purity (as is)	≥98.0%	99.5%	qNMR
Chemical Purity (HPLC)	≥98.0%	99.8%	HPLC-UV
Isotopic Purity	≥99 atom % D	99.6 atom % D	HRMS
Deuterium Enrichment	Report	91.5% D6	HRMS
Residual Solvents	Conforms to USP <467>	Pass	GC-HS
Water Content	≤0.5%	0.15%	Karl Fischer

Table 2: Physical Characteristics

Parameter	Specification	Result
Appearance	White to off-white solid	Conforms
Molecular Formula	$C_{17}H_9D_6ClO_4$	$C_{17}H_9D_6ClO_4$
Molecular Weight	324.79	324.79

Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

Quantitative Nuclear Magnetic Resonance (qNMR) for Chemical Purity

Objective: To determine the absolute purity of the material.

Methodology:

- Sample Preparation: Accurately weigh approximately 5 mg of **2-Chloro Fenofibric Acid-d6** and a certified internal standard (e.g., maleic acid) into a clean vial. Dissolve the contents in a known volume of a suitable deuterated solvent (e.g., DMSO-d6).

© 2026 BenchChem. All rights reserved.

- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Data Acquisition: Acquire the ^{1}H-NMR spectrum with parameters optimized for quantitative analysis, ensuring a sufficient relaxation delay (D1) of at least 5 times the longest T1 relaxation time of the protons of interest.
- Data Analysis: Integrate the signals corresponding to the analyte and the internal standard. The purity of the **2-Chloro Fenofibric Acid-d6** is calculated by comparing the integral of a known proton signal from the analyte to the integral of a known proton signal from the certified internal standard, taking into account the number of protons, molecular weights, and sample weights.

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

Objective: To determine the purity of the compound by separating it from any potential impurities.

Methodology:

- Sample Preparation: Prepare a stock solution of **2-Chloro Fenofibric Acid-d6** in a suitable solvent (e.g., acetonitrile) at a concentration of approximately 1 mg/mL. Further dilute to a working concentration of about 0.1 mg/mL.
- Instrumentation: An HPLC system equipped with a UV detector.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
  - Mobile Phase: A gradient of Acetonitrile and water with 0.1% formic acid.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection Wavelength: 286 nm.

© 2026 BenchChem. All rights reserved.

- Injection Volume: 10 µL.

- Data Analysis: The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

High-Resolution Mass Spectrometry (HRMS) for Isotopic Purity and Enrichment

Objective: To confirm the molecular weight and determine the isotopic purity and deuterium enrichment of the labeled compound.

Methodology:

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 µg/mL.

- Instrumentation: A high-resolution mass spectrometer (e.g., TOF or Orbitrap) with an electrospray ionization (ESI) source.

- Mass Spectrometry Conditions:

  - Ionization Mode: Negative ESI is often effective for acidic compounds like fenofibric acid. [1]

  - Scan Range: m/z 100-500.

  - Resolution: >10,000.

- Data Analysis:

  - Isotopic Purity: The isotopic purity is determined by comparing the intensity of the mass signal for the fully deuterated species (d6) to the sum of intensities of all isotopic variants (d0 to d5).

  - Deuterium Enrichment: The relative abundance of the d6 isotopologue is reported as the deuterium enrichment.[2]

© 2026 BenchChem. All rights reserved.

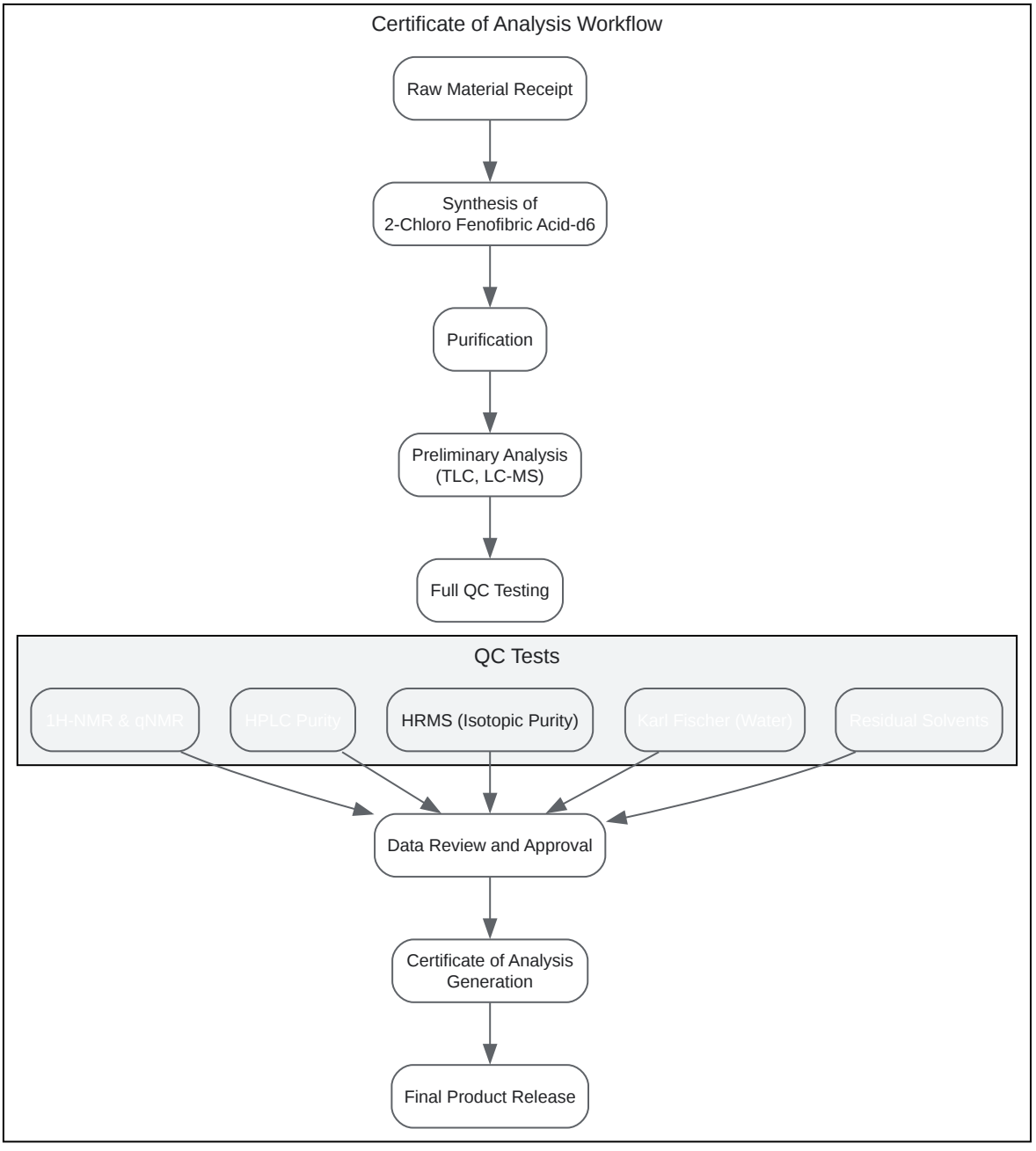
Visualizations

Chemical Structure and Deuterium Labeling

Caption: Structure of **2-Chloro Fenofibric Acid-d6**.

Quality Control and Analysis Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for QC of a certified reference material.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. akjournals.com [akjournals.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for 2-Chloro Fenofibric Acid-d6]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585085/docs#technical-guide-certificate-of-analysis-for-2-chloro-fenofibric-acid-d6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.